

An In-depth Technical Guide to Benzofuran-6-carbonitrile

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Compound of Interest

Compound Name: **Benzofuran-6-carbonitrile**

Cat. No.: **B101451**

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This technical guide provides a comprehensive overview of **Benzofuran-6-carbonitrile**, a significant heterocyclic compound with applications in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties and related data.

Core Compound Identification

Benzofuran-6-carbonitrile is a derivative of benzofuran, an aromatic organic compound. The addition of a nitrile group at the 6-position of the benzofuran ring structure confers specific chemical reactivity and biological activity, making it a valuable intermediate in the synthesis of more complex molecules.[\[1\]](#)

Synonyms and Molecular Formula

For clarity and accurate identification in research and documentation, a list of known synonyms for **Benzofuran-6-carbonitrile** is provided below.

- 6-Benzofurancarbonitrile[\[1\]](#)
- 6-Cyanobenzo[b]furan[\[1\]](#)
- **1-benzofuran-6-carbonitrile**[\[1\]](#)

The molecular formula provides the elemental composition of the molecule, which is fundamental for molecular weight calculation and structural analysis.

Property	Value
Molecular Formula	C9H5NO [1]
Molecular Weight	143.14 g/mol

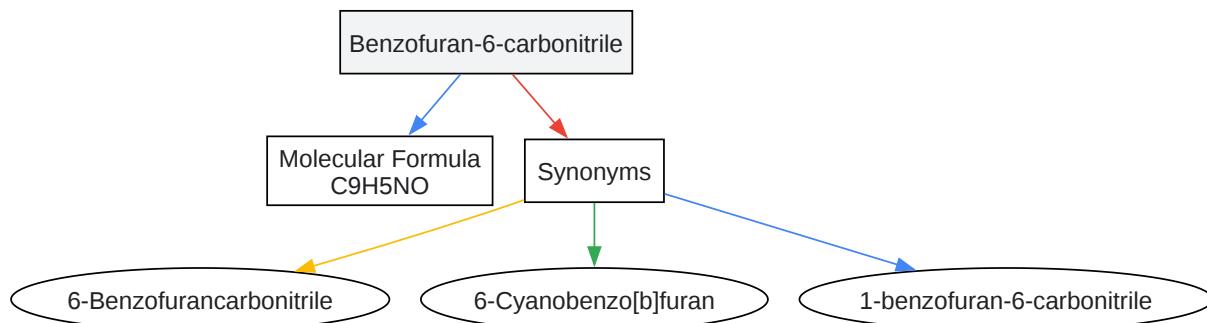
Physicochemical Properties

Understanding the physicochemical properties of **Benzofuran-6-carbonitrile** is crucial for its handling, application, and the design of synthetic routes.

Property	Value
Boiling Point	261°C [1]
Flash Point	112°C [1]
Density	1.22 g/cm ³ [1]
Storage Temperature	2-8°C [1]

Structural and Relational Overview

The following diagram illustrates the relationship between **Benzofuran-6-carbonitrile** and its key identifiers.



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Key Identifiers of **Benzofuran-6-carbonitrile****Need Custom Synthesis?**

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References

- 1. Cas 17450-68-9, BENZOFURAN-6-CARBONITRILE | lookchem [lookchem.com]
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